

Laboratory Handling and Application of FPI-1465 (Nacubactam): A Detailed Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: FPI-1465

Cat. No.: B15567690

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Introduction

FPI-1465, also known as Nacubactam, is a potent, dual-action inhibitor belonging to the diazabicyclooctane (DBO) class of compounds.[1] It is under investigation for its efficacy in combating infections caused by multidrug-resistant Gram-negative bacteria.[2] Nacubactam's mechanism of action is twofold: it is a serine- β -lactamase inhibitor, protecting β -lactam antibiotics from degradation, and it directly inhibits penicillin-binding protein 2 (PBP2), an essential enzyme for bacterial cell wall synthesis.[1][3] This dual functionality makes **FPI-1465** a significant compound of interest in the development of new antibacterial therapies.[2]

This document provides detailed application notes and protocols for the laboratory handling and use of **FPI-1465**, designed to ensure personnel safety and experimental integrity.

Chemical and Physical Properties

A summary of the key quantitative data for **FPI-1465** (Nacubactam) is presented below.

Property	Value	Source
Molecular Formula	C ₉ H ₁₆ N ₄ O ₇ S	[1]
Molecular Weight	324.31 g/mol	[4]
CAS Number	1452458-86-4	[4][5]
Appearance	White to off-white solid	[5]
Storage Temperature	-20°C	[5]

Safety and Handling Precautions

As with any novel chemical compound, appropriate safety measures must be strictly followed. The following guidelines are based on available safety data and general laboratory best practices.[5]

Personal Protective Equipment (PPE):

- **Gloves:** Chemical-resistant gloves (e.g., nitrile) are required.
- **Eye Protection:** Safety glasses or goggles must be worn.
- **Lab Coat:** A standard laboratory coat is mandatory.

Handling:

- Avoid inhalation of dust or aerosols. Handle in a well-ventilated area, preferably within a chemical fume hood.[5]
- Avoid direct contact with skin and eyes.[5]
- Do not eat, drink, or smoke in the designated handling area.[5]
- Wash hands thoroughly after handling.[5]

First Aid Measures:

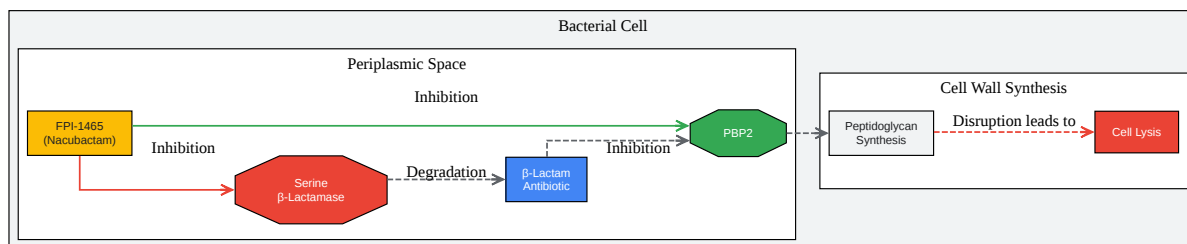
- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops.[5]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding eyelids open. Seek immediate medical attention.[5]
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[5]
- Ingestion: Do NOT induce vomiting. Wash out the mouth with water and seek immediate medical attention.[5]

Storage and Stability:

- Store **FPI-1465** powder at -20°C in a tightly sealed container.[5]
- For solutions, it is recommended to prepare fresh or store aliquots at -80°C to minimize freeze-thaw cycles.

Mechanism of Action: Signaling Pathway

FPI-1465 (Nacubactam) exhibits a dual mechanism of action against Gram-negative bacteria. Firstly, it acts as a potent inhibitor of serine β -lactamases (Classes A, C, and some D), enzymes that degrade β -lactam antibiotics. By forming a stable covalent bond with the active site serine of the β -lactamase, **FPI-1465** inactivates the enzyme, thus protecting the co-administered β -lactam antibiotic. Secondly, **FPI-1465** has intrinsic antibacterial activity through the inhibition of Penicillin-Binding Protein 2 (PBP2), a key enzyme in the bacterial cell wall synthesis pathway. This direct inhibition disrupts peptidoglycan cross-linking, leading to cell lysis and bacterial death.



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Dual mechanism of action for **FPI-1465** (Nacubactam).

Experimental Protocols

Preparation of **FPI-1465** Stock Solutions

Objective: To prepare a concentrated stock solution of **FPI-1465** for use in various in vitro assays.

Materials:

- **FPI-1465** (Nacubactam) powder
- Dimethyl sulfoxide (DMSO), sterile
- Sterile, nuclease-free microcentrifuge tubes
- Calibrated micropipettes

Procedure:

- Allow the vial of **FPI-1465** powder to equilibrate to room temperature before opening to prevent condensation.

- In a sterile environment (e.g., a biological safety cabinet), accurately weigh the desired amount of **FPI-1465** powder into a sterile microcentrifuge tube.
- Add the appropriate volume of sterile DMSO to achieve the desired stock concentration (e.g., 10 mM).
- Vortex the solution thoroughly until the **FPI-1465** is completely dissolved.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.
- Store the aliquots at -80°C.

Minimum Inhibitory Concentration (MIC) Assay

Objective: To determine the minimum concentration of a β -lactam antibiotic, in combination with a fixed concentration of **FPI-1465**, that inhibits the visible growth of a bacterial strain.

Materials:

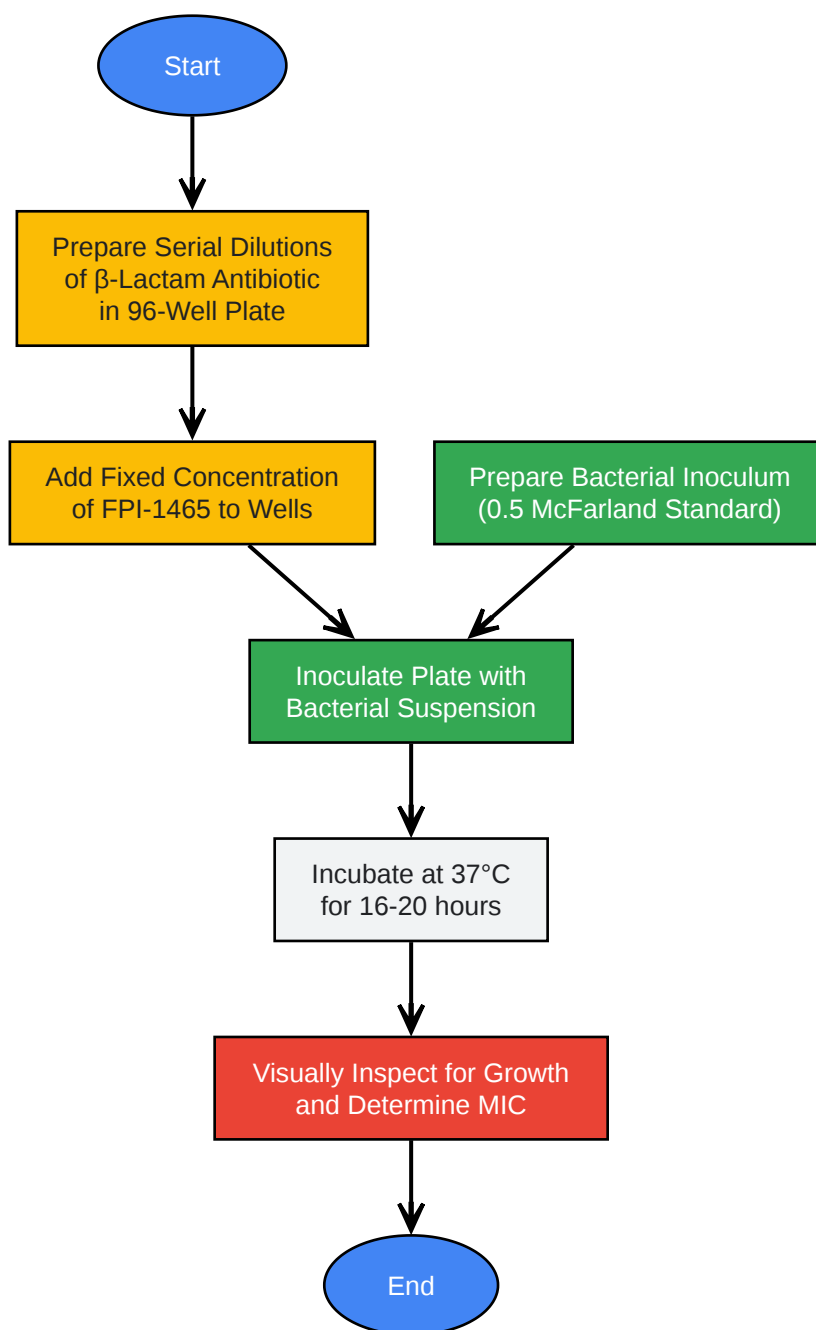
- **FPI-1465** stock solution
- β -lactam antibiotic stock solution (e.g., Meropenem, Cefepime)
- Cation-adjusted Mueller-Hinton Broth (CAMHB)
- Bacterial inoculum prepared to a 0.5 McFarland standard
- Sterile 96-well microtiter plates

Procedure:

- Preparation of Drug Plates: a. In a 96-well plate, perform serial two-fold dilutions of the β -lactam antibiotic in CAMHB. b. Add a fixed concentration of **FPI-1465** to each well containing

the β -lactam dilutions (a common fixed concentration is 4 $\mu\text{g/mL}$).^[6] c. Include control wells: antibiotic only, **FPI-1465** only, and growth control (no antibiotic or **FPI-1465**).

- Inoculation: a. Dilute the 0.5 McFarland bacterial suspension in CAMHB to achieve a final inoculum concentration of approximately 5×10^5 CFU/mL in each well.
- Incubation: a. Incubate the plates at 35-37°C for 16-20 hours in ambient air.^[7]
- MIC Determination: a. Following incubation, visually inspect the plates for bacterial growth (turbidity). b. The MIC is defined as the lowest concentration of the β -lactam antibiotic in combination with **FPI-1465** that completely inhibits visible growth.^{[7][8]}



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Workflow for Minimum Inhibitory Concentration (MIC) Assay.

Conclusion

FPI-1465 (Nacubactam) is a promising β -lactamase inhibitor with a dual mechanism of action that holds potential for addressing the challenge of antibiotic resistance. Adherence to proper laboratory handling procedures and safety precautions is paramount to ensure the safety of

research personnel and the generation of reliable experimental data. The protocols provided herein offer a foundation for the in vitro characterization of **FPI-1465**'s activity.

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- To cite this document: BenchChem. [Laboratory Handling and Application of FPI-1465 (Nacubactam): A Detailed Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15567690#laboratory-handling-procedures-for-fpi-1465]

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